

# Thermodynamic properties of Al-Ni liquid alloys

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## Compound of Interest

Compound Name: Aluminium-nickel

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An In-depth Technical Guide on the Thermodynamic Properties of Al-Ni Liquid Alloys

## Introduction

The aluminum-nickel (Al-Ni) binary system is of significant technological importance, forming the basis for high-strength, high-temperature materials like nickel-base superalloys used in aerospace and industrial applications.[1] The intermetallic compounds within this system, such as NiAl and Ni<sub>3</sub>Al, are known for their desirable properties, including low density, high melting points, and excellent chemical stability.[1] Understanding the thermodynamic properties of Al-Ni alloys in their liquid state is crucial for controlling solidification processes, optimizing casting, and developing new alloys with tailored microstructures and properties.[2][3] This guide provides a comprehensive overview of key thermodynamic and thermophysical properties of liquid Al-Ni alloys, details the experimental protocols used for their determination, and presents quantitative data for researchers and scientists in the field.

## Enthalpy of Mixing

The enthalpy of mixing ( $\Delta H_{\text{mix}}$ ) provides insight into the nature of atomic interactions in an alloy. For the Al-Ni system, the formation of liquid alloys is characterized by strong exothermic effects, indicating a strong attractive interaction between aluminum and nickel atoms and a tendency towards chemical short-range ordering.[4] The minimum value of the integral enthalpy of mixing is approximately -50 kJ/mol, highlighting a significant negative deviation from ideal solution behavior.[4]

## Quantitative Data for Enthalpy of Mixing

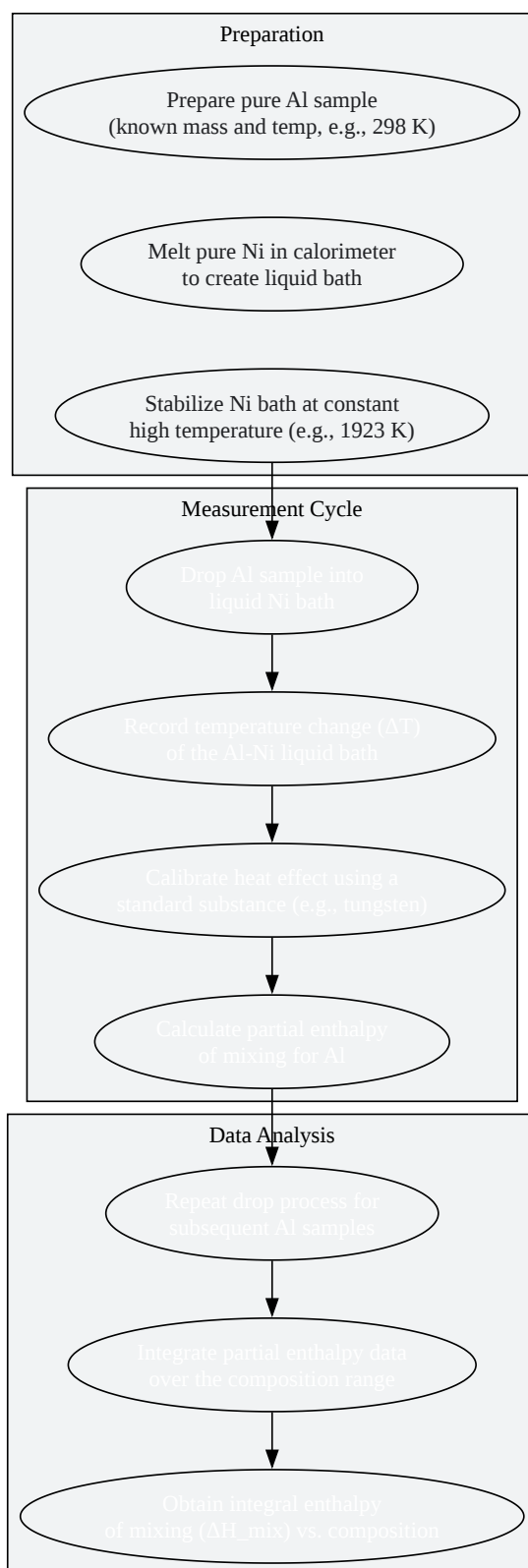
| Temperature (K)  | Composition<br>(Atomic Fraction<br>Ni, xNi) | Integral Enthalpy of<br>Mixing (kJ/mol) | Reference |
|------------------|---|---|-----------|
| 1650 °C (1923 K) | ~0.5  | ~ -50                                   | [5]       |
| 1575 K           | N/A (Ternary Al-Ni-Si)                      | Strong exothermic<br>effects            | [4]       |
| 1073 K (Solid)   | 0.75 (AlNi <sub>3</sub> )                   | -41.7                                   | [6]       |
| 1073 K (Solid)   | 0.50 (AlNi)                                 | -64.1                                   | [6]       |

Note: Data for liquid alloys at various compositions can be found in graphical form in the cited literature.[5] The table includes solid-state values for context on the strong intermetallic compound formation.

## Experimental Protocol: High-Temperature Calorimetry

The enthalpy of mixing in high-temperature liquid alloys is commonly determined using high-temperature calorimetry, such as the drop calorimetric method or isoperibolic calorimetry.[4][7]

Principle: Drop calorimetry measures the heat effect when one component (at a known temperature) is dropped into a liquid bath of the other component held at a constant high temperature inside a calorimeter. The resulting temperature change of the bath is used to calculate the partial enthalpy of mixing. By repeating this process incrementally across a range of compositions, the integral enthalpy of mixing for the entire system can be determined.[7]



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Workflow for Drop Calorimetry Experiment.

## Activity, Gibbs Energy, and Entropy

Thermodynamic activity data for Al-Ni liquid alloys show a strong negative deviation from Raoult's law, consistent with the large negative enthalpy of mixing.[8] This indicates that the chemical potential of both Al and Ni is significantly lower in the liquid solution than in an ideal mixture. Consequently, the Gibbs energy of mixing is also large and negative, driving the formation of the solution and the aforementioned short-range ordering.[8]

### Quantitative Data for Thermodynamic Properties (at 1873 K)

| Property  | Composition (xNi) | Value                   |
|---|-------------------|-------------------------|
| Integral Gibbs Energy of Formation ( $\Delta G$ ) | 0.0 - 1.0         | Reported graphically[8] |
| Integral Enthalpy of Formation ( $\Delta H$ )     | 0.0 - 1.0         | Reported graphically[8] |
| Integral Entropy of Formation ( $\Delta S$ )      | 0.0 - 1.0         | Reported graphically[8] |
| Activity of Al ( $a_{Al}$ )                       | 0.0 - 1.0         | Reported graphically[8] |
| Activity of Ni ( $a_{Ni}$ )                       | 0.0 - 1.0         | Reported graphically[8] |

Source: Desai, P. D. (1987). Thermodynamic Properties of Selected Binary Aluminum Alloy Systems.[8]

## Experimental Protocol: Electromotive Force (EMF) Method

The activity of components in a liquid alloy can be determined using the electromotive force (EMF) method.

Principle: This technique involves constructing an electrochemical concentration cell where the liquid alloy serves as one electrode and the pure liquid metal as the other.[9] A suitable molten salt or solid oxide electrolyte that conducts ions of the active metal separates the electrodes.

The potential difference (EMF) measured between the electrodes is directly related to the thermodynamic activity of the component in the alloy via the Nernst equation.

## Viscosity

The viscosity of liquid Al-Ni alloys exhibits a non-monotonic dependence on composition.[10] [11] Studies have shown that the addition of small amounts of nickel to liquid aluminum can lead to an increase in viscosity, which is attributed to the formation of atomic clusters in the melt.[11] The temperature dependence of viscosity for these alloys generally follows an Arrhenius-type relationship, although deviations can occur, particularly in the Al-rich region.[10] [11]

### Quantitative Data for Viscosity

| Alloy Composition (at. % Ni) | Temperature (°C) | Kinematic Viscosity (v)                   |
|------------------------------|------------------|---|
| Al-rich (>90% Al)            | 700 - 1100       | Isotherms show non-monotonic behavior[10] |
| Al-2.5% Ni                   | Near Liquidus    | Deviation from Arrhenius dependence[11]   |
| Al-5.0% Ni                   | Near Liquidus    | Deviation from Arrhenius dependence[11]   |
| Al68.5Ni31.5                 | ~1370 - 1730 K   | Reported graphically[3]                   |
| Al75Ni25                     | ~1370 - 1730 K   | Reported graphically[3]                   |

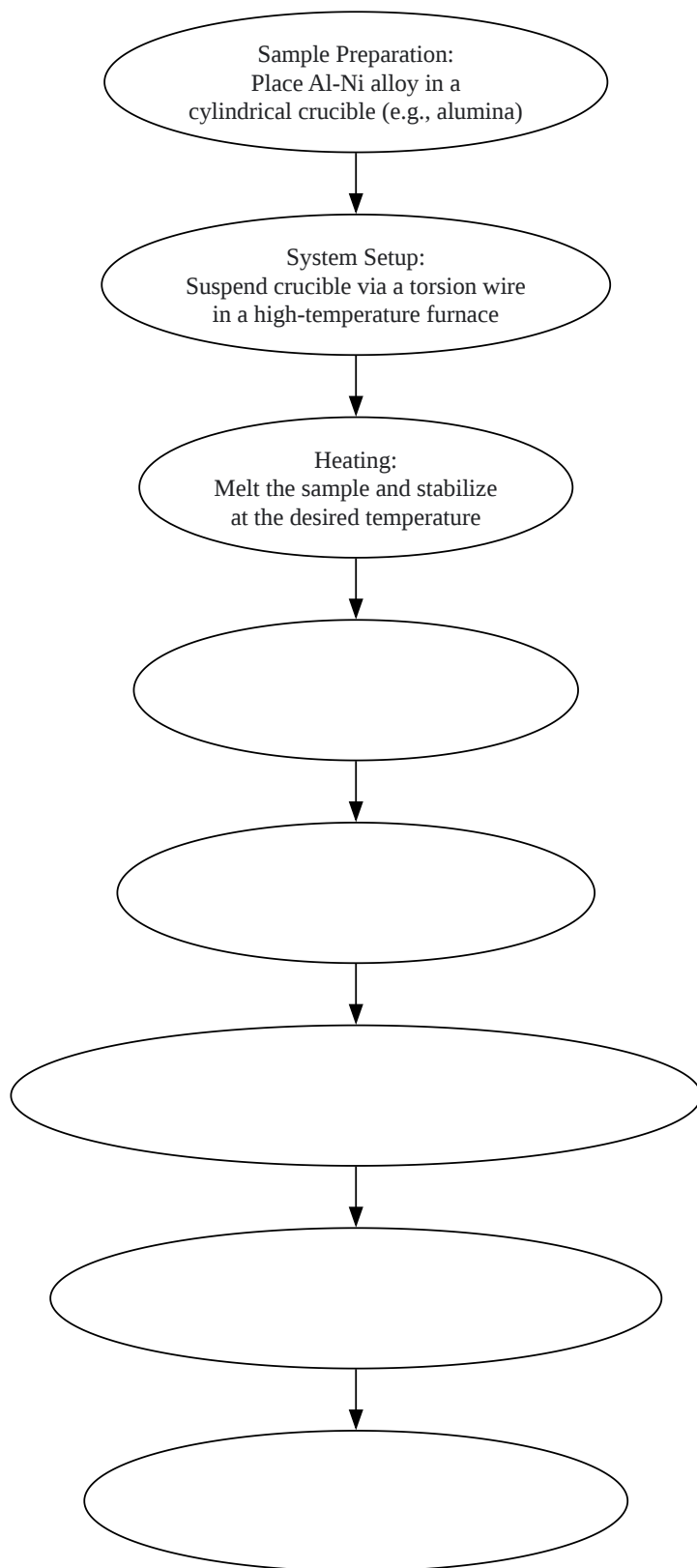
Source: ResearchGate publications.[3][10][11]

## Experimental Protocol: Oscillating Crucible Method

The viscosity of high-temperature, reactive melts like Al-Ni is often measured using the oscillating crucible (or oscillating cup) method.[11]

Principle: A cylindrical crucible containing the liquid alloy sample is suspended by a torsion wire. The crucible is given an initial torsional oscillation, and the decay of this oscillation (the damping and period) is precisely measured. The viscosity of the liquid inside exerts a damping

force on the crucible's motion. By analyzing the damped oscillations, and with knowledge of the system's geometry and inertia, the kinematic viscosity of the liquid metal can be calculated.[12]



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Workflow for the Oscillating Crucible Viscosity Measurement.

## Surface Tension and Density

Surface tension is a critical property for modeling solidification and casting processes.[2] Due to the high reactivity of Al-Ni alloys, especially with oxygen, obtaining reliable experimental data is challenging.[2][13] Measurements are often performed using containerless methods like electromagnetic levitation or in controlled atmospheres using methods like the sessile drop.[13] [14] The surface tension of liquid Al-Ni alloys generally decreases with increasing temperature. [13]

### Quantitative Data for Surface Tension

| Alloy Composition | Temperature (K) | Surface Tension (mN/m)  | Method                     |
|-------------------|-----------------|-------------------------|----------------------------|
| Al75Ni25          | 1620 (Liquidus) | ~935                    | Large Drop[13]             |
| Al-Ni alloys      | 1923            | Varies with composition | Sessile/Large Drop[2]      |
| Al-Ni alloys      | 1773            | Varies with composition | Literature compilation[15] |
| Al68.5Ni31.5      | 1603 (Liquidus) | ~950                    | Levitated Drop[3][14]      |

Source: ResearchGate and MDPI publications.[2][3][13][14][15]

## Experimental Protocol: Sessile Drop and Levitated Drop Methods

Sessile Drop (SD) / Large Drop (LD) Method: This is a container-based optical method. A droplet of the liquid alloy is placed on a non-wetting, inert substrate in a furnace with a controlled atmosphere.[2][13] A high-resolution camera captures the profile of the droplet. The shape of the droplet is governed by the balance between gravitational forces and surface tension. By analyzing the droplet's shape using the Young-Laplace equation, both the surface tension and density of the liquid can be determined.[13]

Levitated Drop (LD) Method: This is a containerless technique that avoids potential contamination from a substrate. The metallic sample is levitated and melted using an electromagnetic field.[16] The liquid droplet oscillates, and a high-speed camera records these oscillations. The frequency of the surface oscillations is directly proportional to the surface tension of the liquid.[16] This method is particularly suitable for highly reactive and high-temperature melts.[14]

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## References

- 1. mmm.psu.edu [mmm.psu.edu]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. srd.nist.gov [srd.nist.gov]
- 9. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. elib.dlr.de [elib.dlr.de]



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